

Preparation of Lead Acetate Trihydrate Solution: A Technical Guide

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Compound of Interest

Compound Name: Lead acetate trihydrate

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This guide provides a comprehensive overview of the preparation of **lead acetate trihydrate** solutions for laboratory use. It covers the essential chemical properties, solubility data, a detailed experimental protocol, and critical safety information. Lead (II) acetate is a toxic substance and should be handled with extreme care, adhering to all safety precautions.

Core Chemical and Physical Properties

Lead(II) acetate trihydrate, with the chemical formula $\text{Pb}(\text{CH}_3\text{COO})_2 \cdot 3\text{H}_2\text{O}$, is a white crystalline solid with a slight acetic odor.^{[1][2]} It is also known by synonyms such as plumbous acetate, sugar of lead, and salt of Saturn.^[3] This compound is highly soluble in water and glycerol, but only slightly soluble in alcohol.^{[1][3]}

Quantitative Data Summary

The solubility of **lead acetate trihydrate** is a critical parameter for solution preparation. The following table summarizes its solubility in water at various temperatures, as well as in other common laboratory solvents.

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Water	0	19.7
Water	10	29.3
Water	15	45.61
Water	20	44.3
Water	25	55.2
Water	30	69.7
Water	40	116.9
Water	50	221
Water	100	200
Glycerol	20	143
Methanol	15	74.75
Methanol	66.1	214.95
Acetone	15	Insoluble
Dimethylformamide	25	1.5

Data compiled from multiple sources.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Experimental Protocol: Preparation of a 0.1 M Lead Acetate Trihydrate Solution

This protocol details the preparation of 100 mL of a 0.1 M **lead acetate trihydrate** solution.

Materials and Equipment:

- Lead(II) acetate trihydrate ($\text{Pb}(\text{CH}_3\text{COO})_2 \cdot 3\text{H}_2\text{O}$)
- Deionized or distilled water

- 100 mL volumetric flask
- Beaker
- Glass stirring rod
- Weighing boat or paper
- Spatula
- Analytical balance
- Personal Protective Equipment (PPE): chemical safety goggles, nitrile gloves, lab coat

Procedure:

- Don Personal Protective Equipment: Before handling any chemicals, put on your safety goggles, gloves, and lab coat.
- Calculate the Required Mass: The molar mass of **lead acetate trihydrate** is 379.33 g/mol . To prepare 100 mL (0.1 L) of a 0.1 M solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molar Mass (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.1 \text{ L} \times 379.33 \text{ g/mol} = 3.7933 \text{ g}$
- Weigh the **Lead Acetate Trihydrate**: Using an analytical balance, accurately weigh out approximately 3.79 g of **lead acetate trihydrate** into a weighing boat.
- Dissolve the Solid: Transfer the weighed solid to a beaker containing approximately 50 mL of deionized water. Stir the mixture with a glass rod until the solid is completely dissolved. A small amount of acetic acid can be added to the water to prevent the formation of basic lead salts.
- Transfer to Volumetric Flask: Carefully transfer the dissolved lead acetate solution into a 100 mL volumetric flask.

- **Rinse and Add to the Mark:** Rinse the beaker and stirring rod with a small amount of deionized water and add the rinsings to the volumetric flask to ensure all the lead acetate is transferred.
- **Bring to Final Volume:** Add deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- **Homogenize the Solution:** Cap the volumetric flask and invert it several times to ensure the solution is thoroughly mixed and homogenous.
- **Label and Store:** Label the flask clearly with the name of the solution (0.1 M **Lead Acetate Trihydrate**), the date of preparation, and your initials. Store the solution in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible substances.[\[6\]](#)

Safety Precautions and Handling

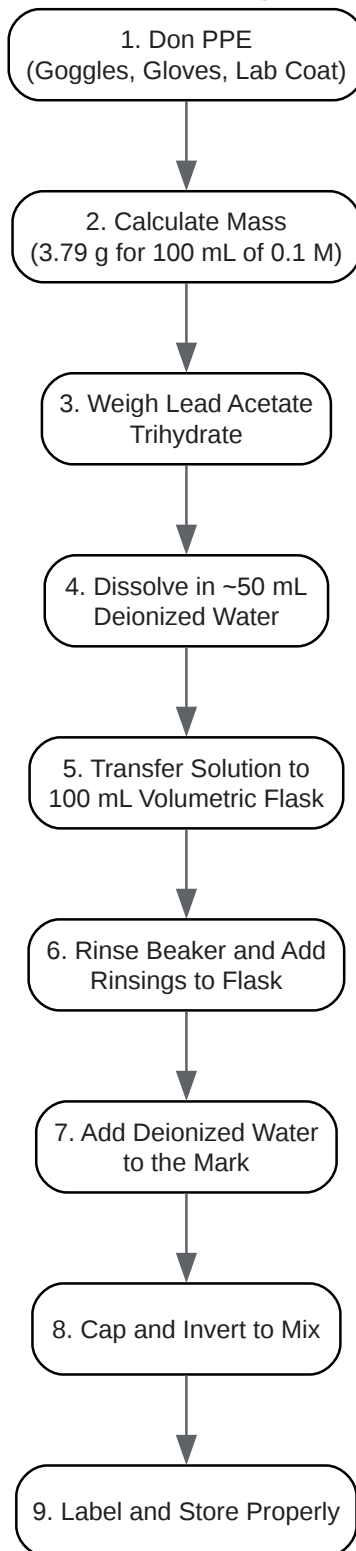
Lead acetate is a hazardous substance with significant health risks.[\[1\]](#)[\[7\]](#)

- **Toxicity:** It is classified as a carcinogen, a reproductive toxin, and may cause damage to organs through prolonged or repeated exposure.[\[1\]](#)[\[7\]](#)
- **Handling:** Always handle lead acetate and its solutions in a well-ventilated area, preferably within a fume hood.[\[1\]](#)[\[8\]](#) Avoid creating dust.[\[8\]](#) Wear appropriate personal protective equipment, including gloves, safety goggles, and a lab coat.[\[1\]](#)[\[7\]](#) Wash hands thoroughly after handling.[\[1\]](#)
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[6\]](#) Lead acetate readily absorbs carbon dioxide from the air.[\[6\]](#)
- **Disposal:** Dispose of lead acetate solutions as hazardous waste in accordance with federal, state, and local regulations.[\[9\]](#)[\[10\]](#) Do not pour down the drain.[\[11\]](#)

Visualizations

Experimental Workflow for Preparation of **Lead Acetate Trihydrate** Solution

Workflow for 0.1 M Lead Acetate Trihydrate Solution Preparation

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Caption: A flowchart illustrating the step-by-step process for preparing a 0.1 M **lead acetate trihydrate** solution.

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